

Application Notes and Protocols for 3-bromo-N-methylbenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	3-bromo-N-methylbenzenesulfonamide
Cat. No.:	B131356

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **3-bromo-N-methylbenzenesulfonamide** (CAS No: 153435-79-1), a compound relevant in pharmaceutical research and development. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-bromo-N-methylbenzenesulfonamide** is presented in the table below. This data is essential for its proper handling and use in experimental settings.

Property	Value
Molecular Formula	C7H8BrNO2S
Molecular Weight	250.113 g/mol
Appearance	Solid [1]
Melting Point	62-66°C
Boiling Point	343.0 ± 44.0°C at 760 mmHg
Density	1.6 ± 0.1 g/cm³
Flash Point	161.2 ± 28.4°C
Purity	≥98% [1] [2]

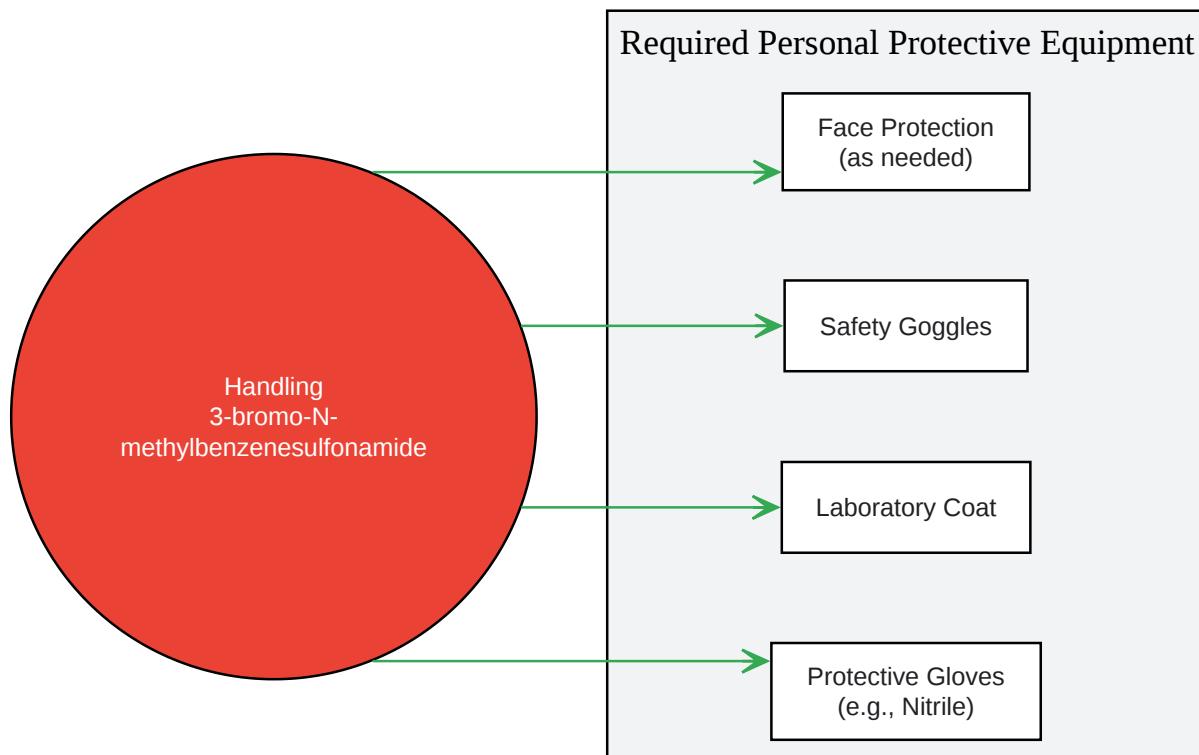
Hazard Identification and Safety Precautions

3-bromo-N-methylbenzenesulfonamide is classified as a hazardous chemical.[\[3\]](#) Key hazard statements include:

- Causes skin irritation (H315)[\[1\]](#)[\[4\]](#)
- Causes serious eye irritation (H319)[\[1\]](#)[\[4\]](#)
- May cause respiratory irritation (H335)[\[1\]](#)[\[4\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[3\]](#)

The following diagram illustrates the necessary personal protective equipment to be worn when handling this compound.



[Click to download full resolution via product page](#)

Caption: Required PPE for handling **3-bromo-N-methylbenzenesulfonamide**.

Experimental Protocols

The following protocols outline the recommended procedures for handling and storing **3-bromo-N-methylbenzenesulfonamide** in a laboratory setting.

This protocol is designed to ensure the safe handling of the compound during routine experimental work.

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
 - Ensure that an eyewash station and safety shower are readily accessible.[5]
 - Don all required PPE as specified in the diagram above.

- Weighing and Dispensing:
 - Handle the solid compound carefully to avoid dust formation.[3]
 - Use appropriate tools (e.g., spatula, weighing paper) for transferring the solid.
 - Close the container tightly immediately after use.[3]
- Experimental Use:
 - Avoid contact with skin, eyes, and clothing.[4]
 - Do not breathe dust, fumes, or vapors.[3]
 - Keep the compound away from incompatible materials such as strong oxidizing agents.[3]
- Post-Experiment:
 - Wash hands and any exposed skin thoroughly after handling.[3]
 - Clean the work area and any contaminated equipment.
 - Contaminated clothing should be removed and washed before reuse.[3]
- Waste Disposal:
 - Dispose of waste material and empty containers in accordance with local, state, and federal regulations.[3] The material should be sent to an approved waste disposal plant.[3]

Proper storage is essential to maintain the stability and integrity of **3-bromo-N-methylbenzenesulfonamide**.

- Storage Conditions:
 - Store in a dry, cool, and well-ventilated place.[3][4]
 - Keep the container tightly closed to prevent moisture ingress.[3][4]
 - The recommended storage temperature is ambient room temperature.[1][2]

- Container:
 - Keep the compound in its original, properly labeled container.
- Incompatibilities:
 - Store away from strong oxidizing agents.[\[3\]](#)
- Security:
 - Store in a locked-up area to restrict access to authorized personnel only.[\[3\]](#)

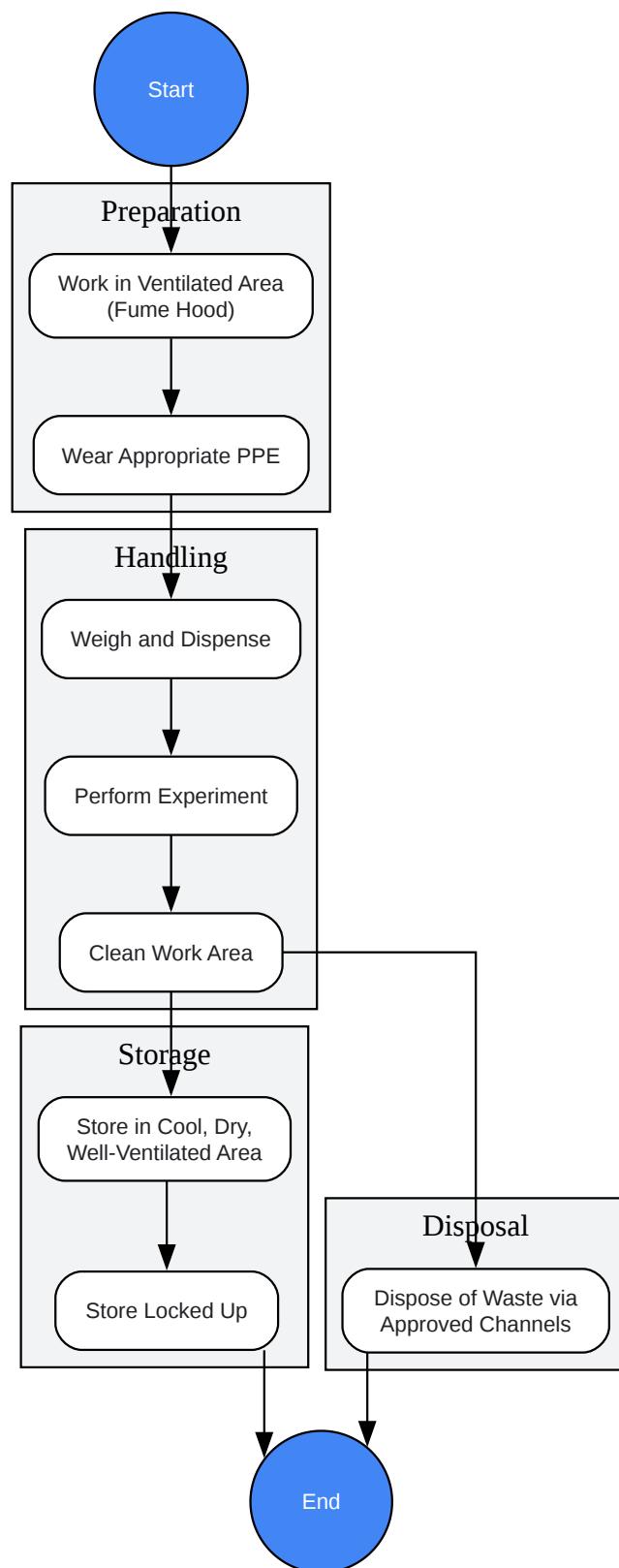
Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[\[3\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[3\]](#)

Workflow and Logic Diagrams

The following diagrams illustrate the logical flow of handling and storage procedures, as well as the relationship between hazards and safety measures.



[Click to download full resolution via product page](#)

Caption: Workflow for handling and storage of **3-bromo-N-methylbenzenesulfonamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-N-methylbenzenesulfonamide | 153435-79-1 [sigmaaldrich.com]
- 2. calpaclab.com [calpaclab.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 3-bromo-N-methylbenzenesulfonamide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b131356#handling-and-storage-procedures-for-3-bromo-n-methylbenzenesulfonamide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com